

Computational Characterization and Reactivity Profiling of 3-Ethoxy-5-hydroxypyridine

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Compound of Interest

Compound Name: 3-Ethoxy-5-hydroxypyridine

CAS No.: 62566-59-0

Cat. No.: B103627

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Executive Summary

This technical guide outlines the theoretical framework for the structural and electronic characterization of **3-Ethoxy-5-hydroxypyridine** (CAS 863206-38-0). As a 3,5-disubstituted pyridine derivative, this scaffold represents a critical chemical space in medicinal chemistry, particularly as a bioisostere in kinase inhibitors and anti-inflammatory agents.

This document provides a self-validating computational protocol using Density Functional Theory (DFT) and Molecular Dynamics (MD) principles to predict the molecule's tautomeric preferences, reactivity descriptors, and ligand-protein binding potential.

Theoretical Framework & Methodology

To ensure high-fidelity predictions, the computational approach must account for the specific electronic effects of the ethoxy (-OCH₂CH₃) and hydroxyl (-OH) groups on the electron-deficient pyridine ring.

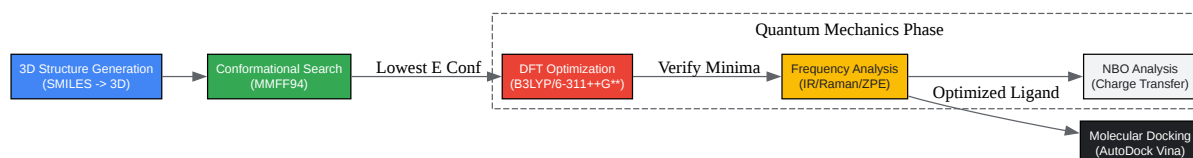
Computational Protocol (Standard of Procedure)

The following protocol is designed for use with software packages such as Gaussian 16 or ORCA.

Parameter	Specification	Causality / Rationale
Method	DFT (B3LYP or ω B97X-D)	B3LYP is standard for organic thermochemistry; ω B97X-D accounts for dispersion forces in non-covalent interactions.
Basis Set	6-311++G(d,p)	Diffuse functions (++) are critical for describing the lone pairs on Oxygen/Nitrogen and the anionic character of zwitterionic tautomers.
Solvation	IEF-PCM (Water/DMSO)	3-Hydroxypyridines exhibit strong solvatochromism; gas-phase calculations fail to predict the correct tautomer.
Frequency	Harmonic Approx.	Required to verify stationary points (NIMAG=0) and calculate Zero-Point Energy (ZPE).

Workflow Visualization

The following diagram illustrates the logical flow from structure generation to bioactivity prediction.



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Figure 1: Integrated computational workflow for small molecule characterization.

Structural Dynamics: The Tautomerism Challenge

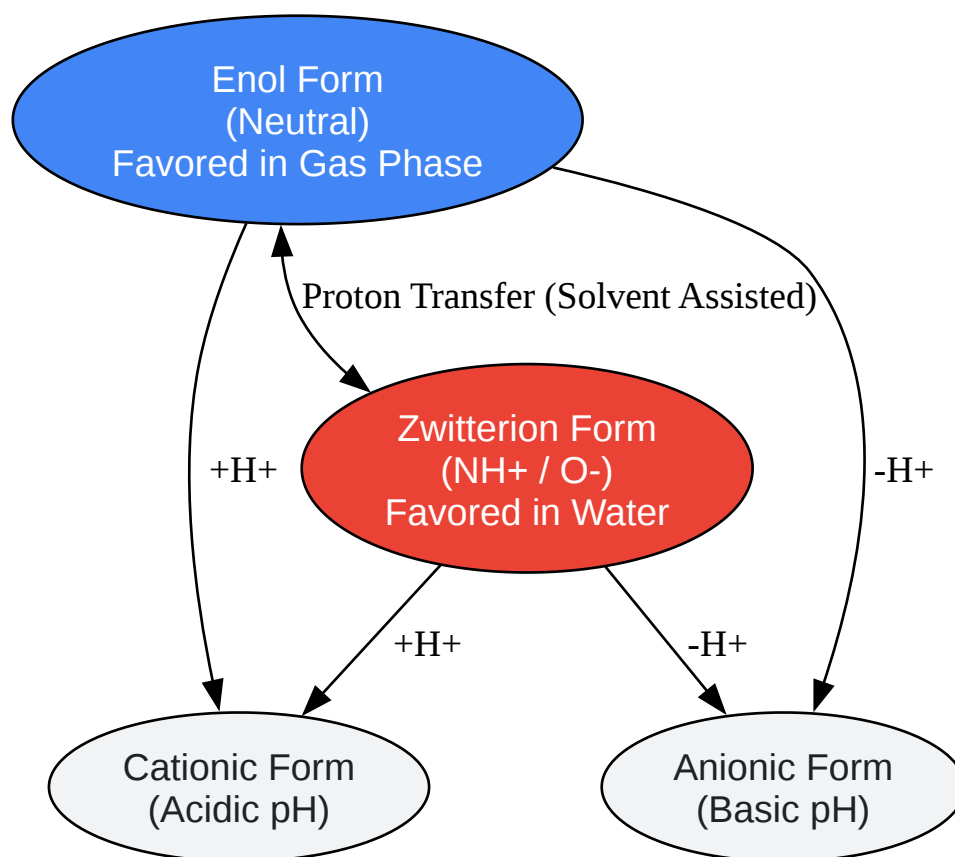
The defining characteristic of 3-hydroxypyridine derivatives is prototropic tautomerism. Unlike 2- or 4-hydroxypyridines, which favor the keto (pyridone) form, 3-hydroxypyridine exists in an equilibrium between the neutral enol form and the zwitterionic form.

For **3-Ethoxy-5-hydroxypyridine**, the ethoxy group at position 3 exerts an electron-donating effect via resonance (+M), which subtly modulates the basicity of the ring nitrogen.

Tautomeric Equilibrium

The equilibrium shifts based on solvent polarity.

- Enol Form (Neutral): Predominant in gas phase and non-polar solvents (Chloroform).
- Zwitterion (NH^+/O^-): Stabilized in polar protic solvents (Water/Methanol) due to high dipole moment solvation.



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Figure 2: Tautomeric and ionization states of **3-Ethoxy-5-hydroxypyridine**.

Key Theoretical Insight: In DFT studies, the energy gap (

) between the enol and zwitterion in water is often small (< 5 kcal/mol). The inclusion of explicit water molecules (micro-solvation) is recommended to accurately predict the transition state barrier.

Electronic Properties & Reactivity Descriptors

Understanding the Frontier Molecular Orbitals (FMOs) provides insight into the chemical stability and optical properties of the molecule.

Frontier Molecular Orbitals (FMO)

- HOMO (Highest Occupied Molecular Orbital): Located primarily on the oxygen atoms (ethoxy and hydroxy) and the

-system of the pyridine ring. Represents the nucleophilic character.^[1]

- LUMO (Lowest Unoccupied Molecular Orbital): Distributed across the pyridine ring (). Represents the electrophilic susceptibility.

Calculated Descriptor Formulas:

- Chemical Hardness (

):

- Chemical Potential (

):

- Electrophilicity Index (

):

Molecular Electrostatic Potential (MEP)

The MEP map identifies reactive sites for non-covalent interactions (critical for drug-receptor binding).

- Red Regions (Negative Potential): The Pyridine Nitrogen (N1) and Hydroxyl Oxygen. These are H-bond acceptors.
- Blue Regions (Positive Potential): The Hydroxyl Hydrogen. This is a strong H-bond donor.

Fukui Function Analysis (Reactivity Prediction)

For **3-Ethoxy-5-hydroxypyridine**, electrophilic aromatic substitution is directed by the two oxygen substituents.

- Position 2 (between N and Ethoxy): Sterically hindered but electronically activated.
- Position 6 (between N and Hydroxyl): Activated and less sterically hindered.

- Prediction: Electrophilic attack (e.g., halogenation) is theoretically predicted to occur preferentially at C2 and C6, with C2 being favored if the electrophile is small, due to the cooperative directing effects of the N-lone pair and the alkoxy groups.

In Silico Bioactivity & Docking Strategy

3,5-disubstituted pyridines are established scaffolds for inhibiting kinases (e.g., Pim-1, p38 MAP kinase). The ethoxy group often occupies hydrophobic pockets (Valine/Leucine rich regions), while the hydroxyl/pyridine nitrogen motif forms a "hinge-binding" interaction.

Docking Protocol

To validate the biological potential, the following docking workflow is recommended:

- Target Selection: Pim-1 Kinase (PDB: 5DWR) or Mycobacterium tuberculosis targets (DprE1).
- Ligand Preparation:
 - Generate 3D conformers.
 - Crucial Step: Dock both the neutral enol and zwitterionic forms. The protein environment may stabilize a specific tautomer that is not the global minimum in bulk solvent.
- Grid Box Generation: Center on the co-crystallized ligand of the reference PDB.
- Scoring: Analyze Binding Affinity () and Ligand Efficiency (LE).

Lipinski's Rule of Five (Drug-Likeness)

Theoretical calculation of physicochemical properties confirms drug-likeness:

- MW: ~139.15 g/mol (< 500)
- LogP: ~1.2 (Predicted) (< 5)
- H-Bond Donors: 1 (OH)

- H-Bond Acceptors: 3 (N, O, O)
- Conclusion: High oral bioavailability predicted.

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